

Application Notes and Protocols for Preparing NSC668036 Stock Solutions with DMSO

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Compound of Interest

Compound Name: NSC668036

Cat. No.: B1348318

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of the Wnt signaling inhibitor, **NSC668036**, using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in various experimental settings.

Introduction to NSC668036

NSC668036 is a peptide-mimetic compound that functions as an inhibitor of the Wnt signaling pathway.^{[1][2]} It specifically targets the PDZ domain of the Dishevelled (Dvl) protein, a key scaffolding protein in the Wnt signaling cascade.^{[1][2]} By binding to the Dvl PDZ domain, **NSC668036** disrupts its interaction with partners like Frizzled receptors, thereby inhibiting downstream signaling.^[2] This inhibitory action has been shown to suppress the proliferation and migration of fibroblasts and reduce the severity of pulmonary fibrosis in mouse models.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **NSC668036**.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₆ N ₂ O ₉	[2]
Molecular Weight	460.5 g/mol	[2]
CAS Number	144678-63-7	[2]
Solubility in DMSO	25 mg/mL	[2]
Appearance	Powder	
Storage (Powder)	Store at -20°C for up to 3 years	[4]
Storage (DMSO Stock)	Store at -80°C for up to 6 months	[4]
Store at -20°C for up to 1 month	[4]	

Experimental Protocol: Preparing a 10 mM NSC668036 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **NSC668036** in DMSO.

Materials:

- **NSC668036** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes
- Calibrated analytical balance
- Sterile, nuclease-free pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparations:
 - Before opening, allow the vial of **NSC668036** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.
 - Ensure your workspace is clean and sterile, especially if the stock solution will be used in cell culture experiments.
- Weighing the Compound:
 - Carefully weigh the desired amount of **NSC668036** powder using a calibrated analytical balance. For preparing a 10 mM stock solution, you will need to calculate the required mass.
 - Calculation:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 460.5 \text{ g/mol} = 4.605 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of DMSO to the vial containing the weighed **NSC668036** powder.
 - Gently vortex the solution until the powder is completely dissolved. If necessary, brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is acceptable.^[4]

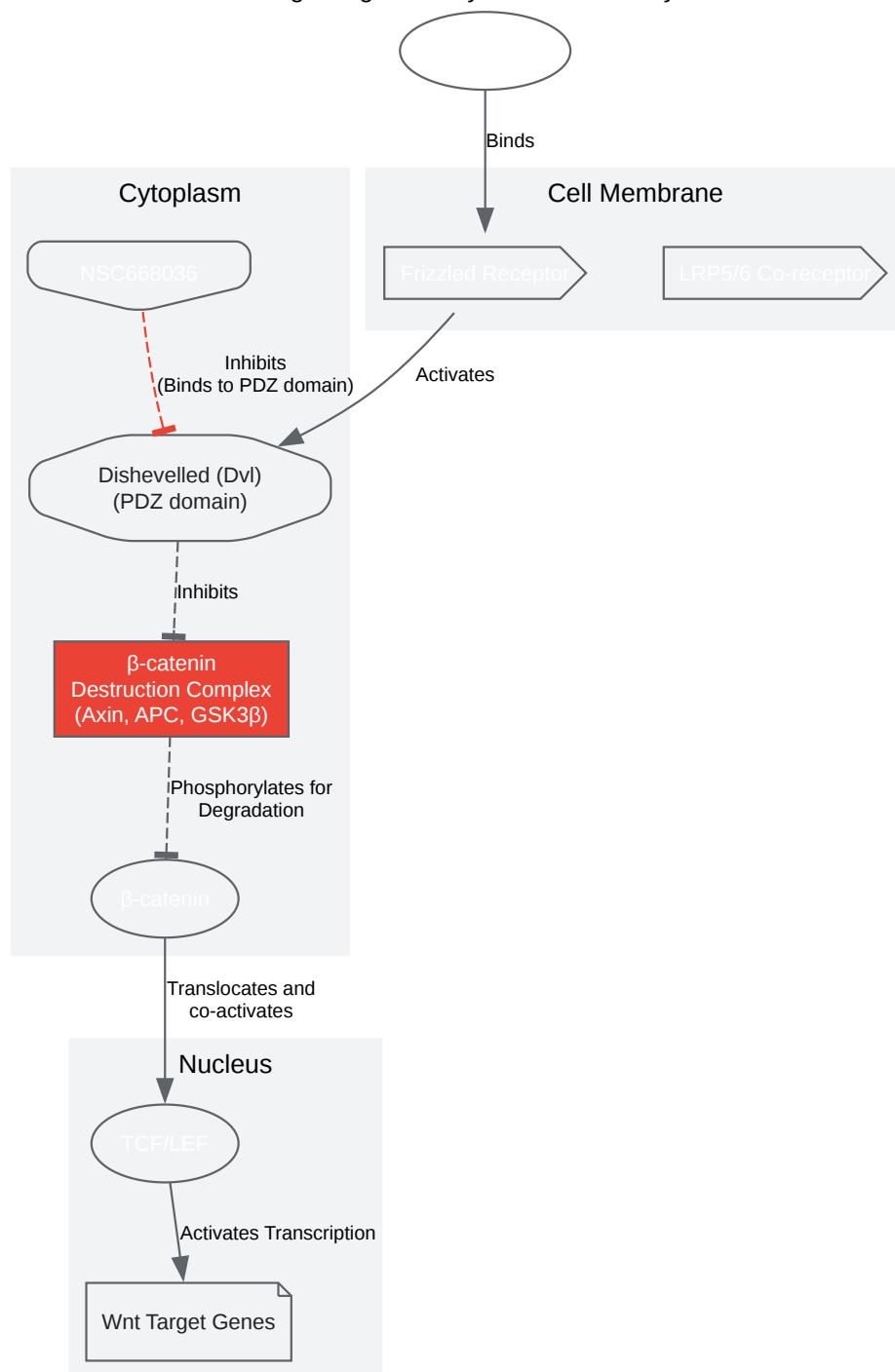
Safety Precautions:

- Always wear appropriate PPE when handling **NSC668036** and DMSO.
- DMSO is a powerful solvent that can penetrate the skin, potentially carrying dissolved substances with it. Handle with care.
- Work in a well-ventilated area or a chemical fume hood.

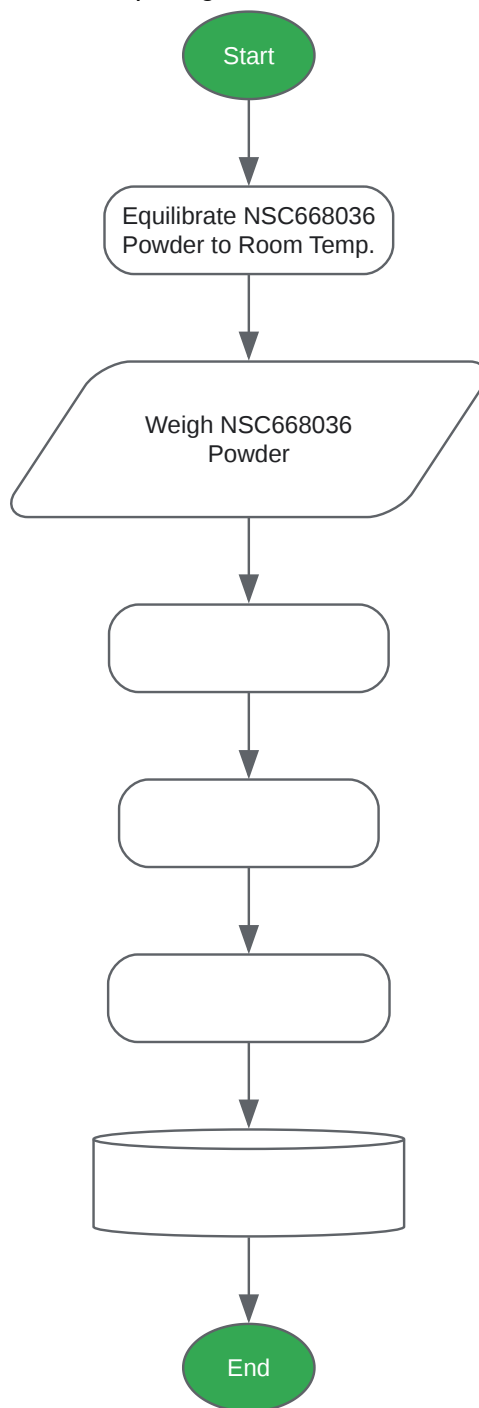
Visualization of NSC668036 Mechanism of Action

The following diagrams illustrate the canonical Wnt signaling pathway and the workflow for preparing **NSC668036** stock solutions.

Canonical Wnt Signaling Pathway and Inhibition by NSC668036

[Click to download full resolution via product page](#)Caption: Inhibition of Wnt signaling by **NSC668036**.

Workflow for Preparing NSC668036 Stock Solution

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